

Technical Support Center: Optimizing 1,4-DPCA Concentration for Maximum Efficacy

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Compound of Interest

Compound Name:	1,4-DPCA
CAS No.:	1382469-40-0
Cat. No.:	B12751491

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Welcome to the technical support center for 1,4-dihydrophenanthroline-4-one-3-carboxylic acid (**1,4-DPCA**). This resource is designed for researchers, scientists, and drug development professionals to provide guidance on effectively utilizing **1,4-DPCA** in experimental settings. Here you will find troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and key data to ensure the successful application of this potent prolyl-4-hydroxylase inhibitor.

Understanding 1,4-DPCA

1,4-DPCA is a small molecule inhibitor of prolyl-4-hydroxylase (PHD) enzymes. By inhibiting PHDs, **1,4-DPCA** prevents the degradation of Hypoxia-Inducible Factor-1 alpha (HIF-1 α), a key transcription factor that is typically degraded under normoxic conditions.[1][2] The stabilization of HIF-1 α leads to the activation of a cascade of downstream genes involved in processes such as angiogenesis, metabolic reprogramming, and tissue regeneration.[3][4] This mechanism of action makes **1,4-DPCA** a valuable tool for research in areas like regenerative medicine, cancer biology, and ischemia.[2][5]

Quantitative Data Summary

For ease of reference and comparison, the following tables summarize key quantitative data for **1,4-DPCA** based on published studies.

Table 1: In Vitro Efficacy and Potency of **1,4-DPCA**

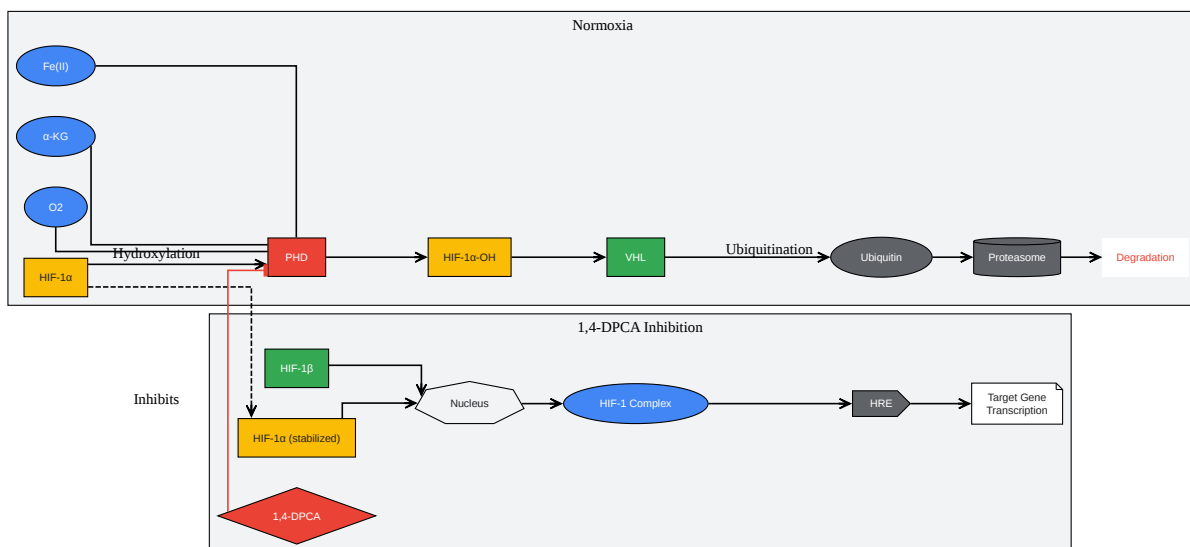
Parameter	Value	Cell Line/System	Reference
IC50 (Collagen Hydroxylation)	2.4 μ M	Human Foreskin Fibroblasts	[1][6][7]
IC50 (Factor Inhibiting HIF - FIH)	60 μ M	-	[1][6][7]
Effective Concentration (Colony Size Reduction)	10 μ M	T4-2 Breast Cancer Cells	[1][7]
Effective Concentration (Colony Size Reduction)	20 μ M	ZR-75-1 Breast Cancer Cells	[1][7]
Effective Concentration (Invasive Branch Reduction)	10 μ M	MDA-MB-231 Breast Cancer Cells	[1]
Effective Concentration (Invasive Branch Reduction)	20 μ M	DA-MB-157 Breast Cancer Cells	[1]
Effective Concentration (Gene Expression Induction)	Not Specified	Mouse B6 Cells	[1][7]
In Vitro Stimulation Concentration	50 μ g/mL	Murine Osteoblastic Progenitor Cells (MC3T3-E1)	[3]

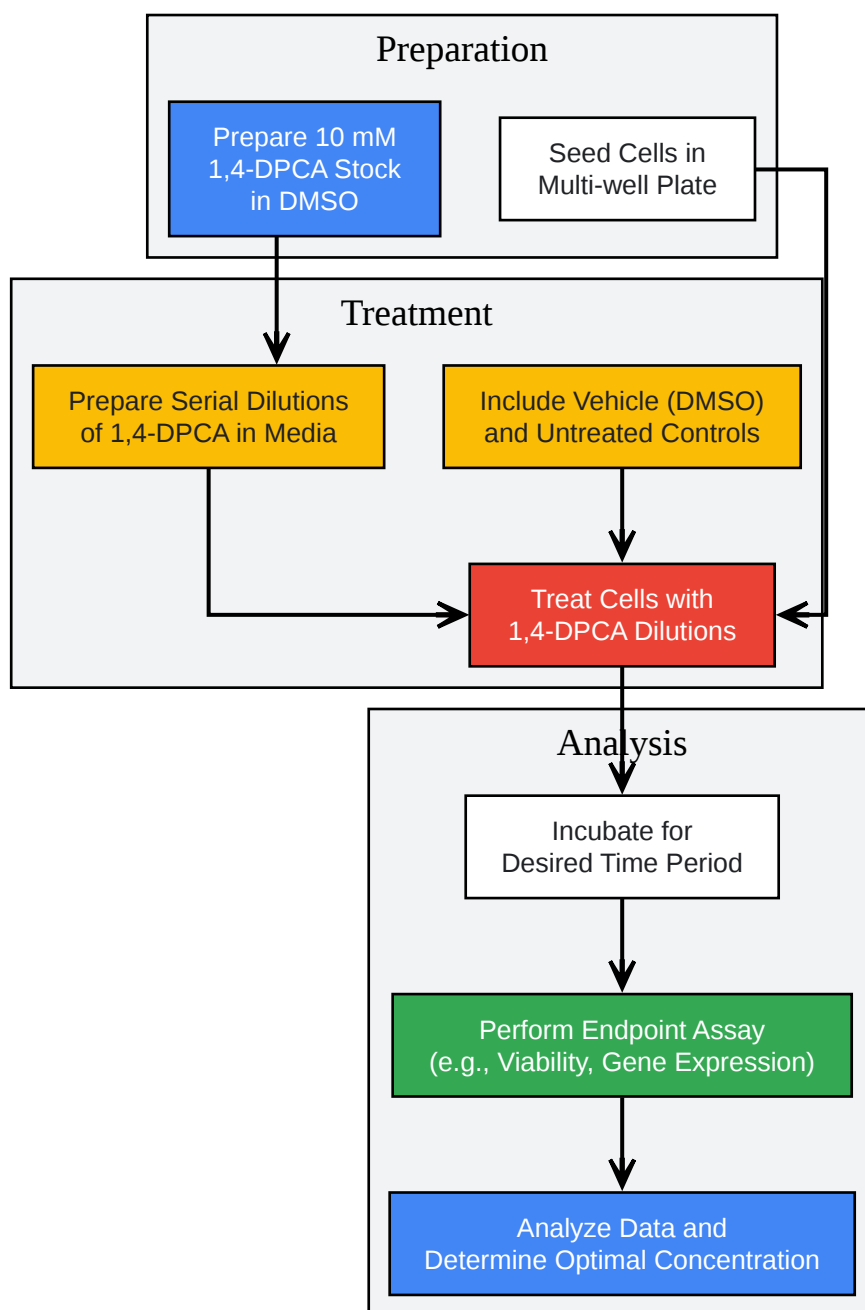
Table 2: Solubility and Storage of **1,4-DPCA**

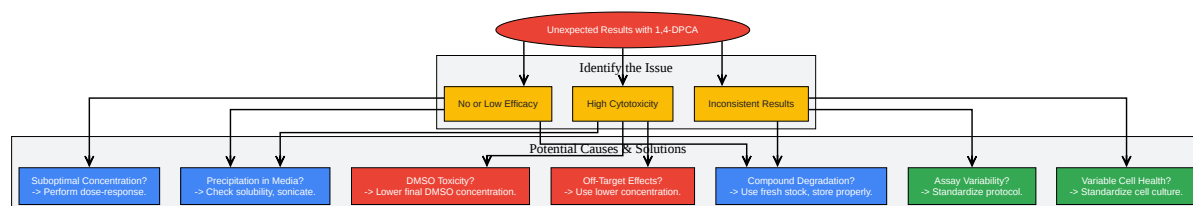
Solvent	Solubility	Storage of Stock Solution	Reference
DMSO	Soluble	Aliquot and store at -20°C or -80°C. Avoid repeated freeze-thaw cycles.	[8]
Ethanol	Soluble (with warming)	Prepare fresh solutions.	[5]
DMF	Soluble	Prepare fresh solutions.	[5]

Signaling Pathway and Experimental Workflow Visualizations

To facilitate a deeper understanding of the molecular mechanisms and experimental procedures, the following diagrams have been generated.







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